

A Technical Guide to 1-Isopropylimidazole: Commercial Availability, Purity, and Analytical Methods

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Compound of Interest

Compound Name: 1-Isopropylimidazole

Cat. No.: B1312584

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Isopropylimidazole is a key building block in the synthesis of various active pharmaceutical ingredients (APIs) and other specialty chemicals. Its purity is a critical parameter that can significantly impact the outcome of chemical reactions and the quality of the final product. This in-depth technical guide provides a comprehensive overview of the commercial availability of **1-Isopropylimidazole**, its typical purity specifications, and detailed analytical methodologies for its quality assessment. This guide is intended to be a valuable resource for researchers, scientists, and drug development professionals who utilize **1-Isopropylimidazole** in their work.

Commercial Availability

1-Isopropylimidazole is readily available from a variety of chemical suppliers. The compound is typically offered in various quantities, from grams to kilograms, to cater to both research and development needs as well as larger-scale manufacturing.

Table 1: Commercial Suppliers and Typical Specifications for **1-Isopropylimidazole**

| Supplier | Stated Purity | Analytical Method | Availability |
|--------------------------|---------------|-------------------|--------------------------|
| Chem-Impex | ≥ 99% | Titration | 5g, 25g, 100g, 250g, 1kg |
| iChemical | 99.0% | Not Specified | Bulk quantities |
| Manchester Organics | 97% | Not Specified | 100g and custom sizes |
| TCI America | >97.0% | GC, Titration | 25g and bulk quote |
| Fisher Scientific | 97.0+% | GC, Titration | 25g |
| Santa Cruz Biotechnology | Not Specified | Not Specified | Research quantities |

Note: The information in this table is based on publicly available data from supplier websites and may be subject to change. It is recommended to contact the suppliers directly for the most current information and to request a certificate of analysis for specific batches.

Purity and Impurity Profile

The purity of commercially available **1-Isopropylimidazole** typically ranges from >97% to ≥99%.[1] The most common methods used by suppliers to determine purity are Gas Chromatography (GC) and non-aqueous titration.[1]

A general synthesis method for **1-Isopropylimidazole** involves the reaction of imidazole with 2-bromopropane in the presence of a base and a solvent like DMSO.[2] Based on this synthesis route, potential impurities may include:

- Unreacted starting materials: Imidazole and 2-bromopropane.
- Isomeric byproducts: 2-Isopropylimidazole.
- Residual solvents: Dimethyl sulfoxide (DMSO) or other solvents used in the synthesis and purification process.
- Related impurities: Other N-alkylated imidazoles or degradation products.

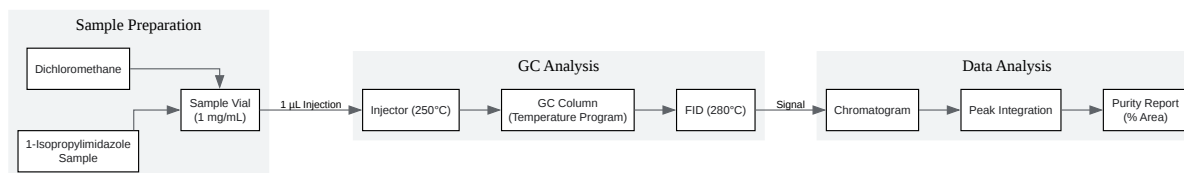
The exact impurity profile can vary between manufacturers and even between different batches from the same supplier. Therefore, it is crucial for researchers to perform their own purity assessment and impurity profiling, especially for applications in drug development where impurity levels are strictly regulated.

Analytical Methods for Purity Determination

Gas Chromatography (GC)

Gas chromatography is a powerful technique for assessing the purity of volatile and semi-volatile compounds like **1-Isopropylimidazole**. It allows for the separation and quantification of the main component and any volatile impurities.

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar or medium-polarity capillary column, such as a DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent.
- Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.
 - Final hold: Hold at 250 °C for 5 minutes.
- Injection Volume: 1 μ L.
- Sample Preparation: Prepare a solution of **1-Isopropylimidazole** in a suitable solvent (e.g., dichloromethane or ethyl acetate) at a concentration of approximately 1 mg/mL.
- Quantification: The purity is determined by calculating the area percentage of the **1-Isopropylimidazole** peak relative to the total area of all peaks in the chromatogram.



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Figure 1: A typical workflow for the purity determination of **1-Isopropylimidazole** by Gas Chromatography.

Non-Aqueous Titration

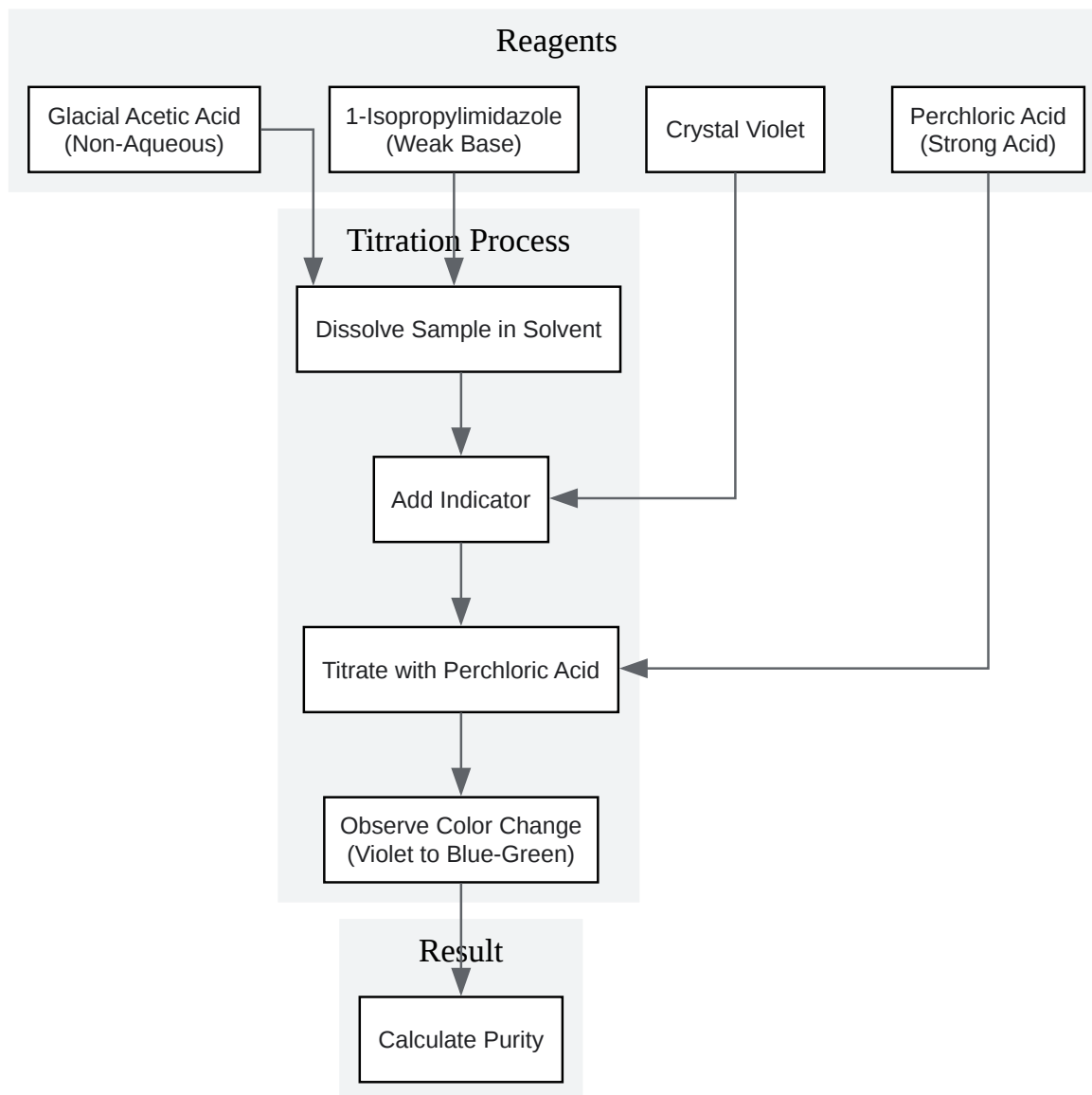
Non-aqueous titration is a classic and reliable method for determining the purity of basic substances like **1-Isopropylimidazole**, especially when they are weakly basic in aqueous solutions.

- Principle: **1-Isopropylimidazole**, being a weak base, is titrated with a strong acid in a non-aqueous solvent. The endpoint is determined potentiometrically or with a visual indicator.
- Reagents:
 - Titrant: 0.1 N Perchloric acid in glacial acetic acid.
 - Solvent: Glacial acetic acid.
 - Indicator: Crystal violet solution (0.5% w/v in glacial acetic acid).
- Procedure:
 - Accurately weigh approximately 100 mg of **1-Isopropylimidazole** into a clean, dry 100 mL beaker.
 - Dissolve the sample in 20 mL of glacial acetic acid.

- Add 2-3 drops of crystal violet indicator. The solution should turn violet.
- Titrate with 0.1 N perchloric acid until the color of the solution changes from violet to blue-green.
- Record the volume of titrant used.
- Calculation:

Where:

- V = Volume of perchloric acid titrant (mL)
- N = Normality of the perchloric acid titrant (mol/L)
- MW = Molecular weight of **1-Isopropylimidazole** (110.16 g/mol)
- W = Weight of the **1-Isopropylimidazole** sample (g)



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Figure 2: Logical relationship of steps in the non-aqueous titration of **1-Isopropylimidazole**.

Safety and Handling

1-Isopropylimidazole is a chemical that should be handled with appropriate safety precautions in a laboratory setting.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the compound.
- Ventilation: Use in a well-ventilated area or in a fume hood.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. Keep the container tightly closed.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

1-Isopropylimidazole is a commercially available reagent with purity levels generally suitable for a wide range of research and development applications. However, for sensitive applications such as drug development, it is imperative to conduct thorough in-house quality control. This guide provides a foundation for understanding the commercial landscape and the analytical methods required to assess the purity of **1-Isopropylimidazole**, ensuring the quality and reproducibility of your scientific work.

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